

Technical Guide: Safety and Handling of 1-Fluoro-2-iodo-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Fluoro-2-iodo-4-nitrobenzene

Cat. No.: B1337161

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Fluoro-2-iodo-4-nitrobenzene** (CAS No. 177363-10-9). The information is intended to guide laboratory personnel in the safe use of this compound, minimizing exposure risks and ensuring proper emergency response.

Hazard Identification and Classification

1-Fluoro-2-iodo-4-nitrobenzene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure

Signal Word: Danger

Hazard Pictograms:

- GHS06 (Skull and Crossbones)
- GHS08 (Health Hazard)

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₆ H ₃ FINO ₂
Molecular Weight	267.00 g/mol [1] [2]
Appearance	Dark yellow solid [3]
Melting Point	21 - 25.8 °C [4] [5]
Boiling Point	205 - 296 °C [4] [5]
Flash Point	83 °C (181.4 °F) [6] [7]
Solubility	Insoluble in cold water. [5]

Exposure Controls and Personal Protection

Strict adherence to the following exposure control measures is mandatory to ensure personnel safety.

Engineering Controls

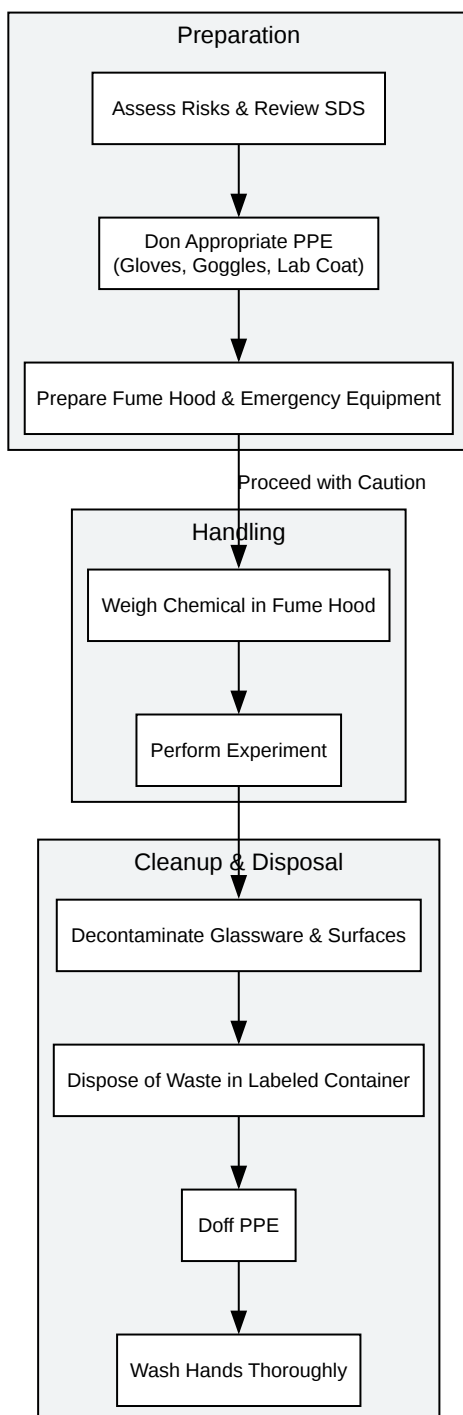
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield meeting OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [6] [7] [8] [10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [6] [7] [8] [10] Gloves must be inspected before use and disposed of properly after. [4]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [6] [7] [8] [10] A full-face air-purifying respirator is recommended when the concentration and type of airborne substances are known. [11]

A logical workflow for handling **1-Fluoro-2-iodo-4-nitrobenzene** is depicted in the following diagram:

Safe Handling Workflow for 1-Fluoro-2-iodo-4-nitrobenzene

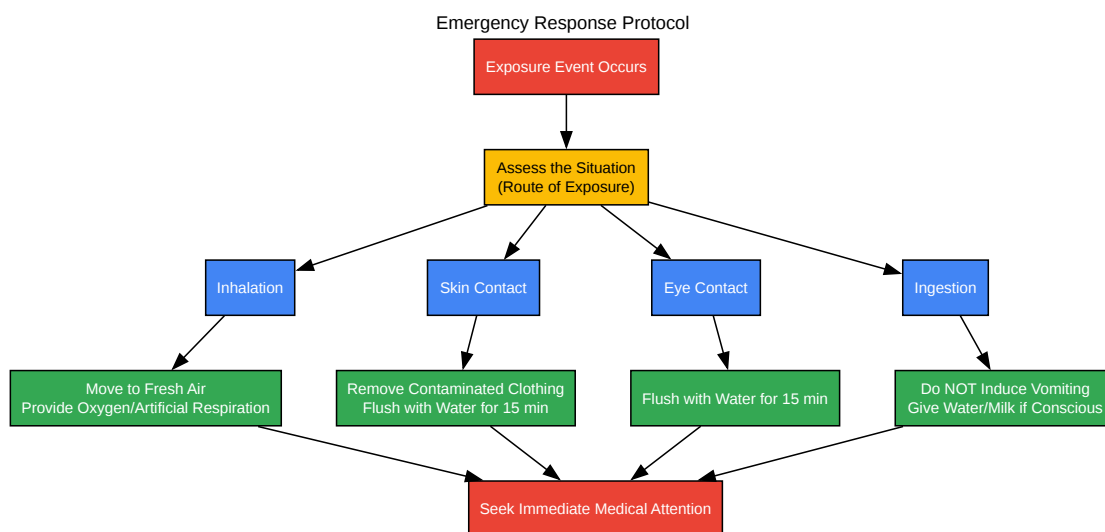
[Click to download full resolution via product page](#)Caption: General workflow for safely handling **1-Fluoro-2-iodo-4-nitrobenzene**.

First-Aid Measures

In the event of exposure, immediate action is critical. The following table outlines the appropriate first-aid measures.

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3] [6] [8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [6] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [6] [8]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

The following diagram illustrates the emergency response procedure:



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Caption: Decision tree for emergency first-aid response to exposure.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[8]

- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[10][12]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6][8]

Accidental Release

- **Personal Precautions:** Evacuate unnecessary personnel.[8] Wear appropriate personal protective equipment as outlined in Section 3.2. Ensure adequate ventilation.[4][9]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- **Methods for Cleaning Up:** For spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, closed container for disposal.[6][8] For minor spills of solids, use dry clean-up procedures and avoid generating dust.[12]

Handling, Storage, and Disposal

- **Handling:** Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors or dust.[8] Wash hands thoroughly after handling.[6]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8] Keep away from heat, sparks, and flame.[6]
- **Disposal:** Dispose of contents and container to a hazardous or special waste collection point in accordance with local, regional, national, and/or international regulations.[8]

Stability and Reactivity

- **Chemical Stability:** Stable under normal temperatures and pressures.[6]
- **Conditions to Avoid:** Direct sunlight, extremely high or low temperatures, and incompatible materials.[6][8]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[6][10]

- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, carbon dioxide, and fluoride/iodide fumes.[6][12]

Toxicological and Ecological Information

Toxicology

- Acute Toxicity:
 - LDLO Oral - Rat: 250 mg/kg[4]
 - LC50 Inhalation - Rat - 4 h: 2,600 mg/m³[4]
- Health Effects:
 - Harmful if swallowed, in contact with skin, or if inhaled.[4][8]
 - May cause damage to organs through prolonged or repeated exposure.[4][8]
 - Absorption into the body may cause cyanosis (bluish discoloration of the skin due to deficient oxygenation of the blood), with effects possibly delayed.[6]

Ecology

- Toxicity to Fish: LC50 - Pimephales promelas (fathead minnow) - 28.4 mg/l - 96 h[4]
- Environmental Fate: This substance is considered toxic to aquatic life with long-lasting effects. Discharge into the environment must be avoided.[4]

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